

Safeguarding Your Research: A Comprehensive Guide to Handling (E)-5-(2-Bromovinyl)uracil

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Compound of Interest

Compound Name: (E)-5-(2-Bromovinyl)uracil

Cat. No.: B194307

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For Immediate Implementation by Laboratory Personnel

This guide provides essential safety and logistical information for the handling and disposal of **(E)-5-(2-Bromovinyl)uracil** (BVU), a pyrimidine base utilized in antiviral and anti-tumor research.^{[1][2]} Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure research environment.

While some safety data sheets (SDS) indicate that **(E)-5-(2-Bromovinyl)uracil** is not classified as a hazardous substance, a cautious approach to handling is paramount.^[3] Conflicting information from suppliers necessitates the adoption of robust personal protective equipment (PPE) protocols.

I. Personal Protective Equipment (PPE): A Multi-layered Defense

When handling **(E)-5-(2-Bromovinyl)uracil**, especially in its powdered form, the following PPE is mandatory to minimize exposure risks.

A. Respiratory Protection: A dust mask, specifically a type N95 (US) or equivalent, is essential to prevent inhalation of fine particles.

B. Eye and Face Protection: Chemical safety goggles or a face shield must be worn to protect against accidental splashes or airborne particles.

C. Hand Protection: Wear appropriate chemical-resistant gloves. It is good practice to double-glove, especially when handling hazardous drugs or compounds with unknown long-term effects.

D. Body Protection: A laboratory coat or gown should be worn to protect skin and clothing. Ensure the gown is rated to resist permeability by hazardous drugs.

II. Operational Plan: From Receipt to Disposal

A systematic approach to handling **(E)-5-(2-Bromovinyl)uracil** will mitigate risks and ensure procedural consistency.

A. Engineering Controls: Whenever possible, handle the compound in a well-ventilated area, preferably within a chemical fume hood or a Class II Biosafety Cabinet (BSC) to control potential airborne particulates.[\[4\]](#)

B. Safe Handling Practices:

- Avoid the formation of dust and aerosols.
- Do not eat, drink, or smoke in areas where the compound is handled.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Ensure containers are tightly closed when not in use.[\[3\]](#)

C. First Aid Measures:

- Inhalation: Move the individual to fresh air. If complaints arise, consult a doctor.[\[3\]](#)
- Skin Contact: While generally not an irritant, wash the affected area with soap and water.[\[3\]](#)
[\[5\]](#)
- Eye Contact: Rinse the opened eye for several minutes under running water.[\[3\]](#)[\[5\]](#)
- Ingestion: If symptoms persist after swallowing, seek medical attention.[\[3\]](#)

III. Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **(E)-5-(2-Bromovinyl)uracil**.

Property	Value	Reference
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂	[6]
Molecular Weight	217.02 g/mol	[6][7]
Melting Point	189-194 °C (decomposes)	[6]
Oral LD50 (Rat)	>2 g/kg	[3]
Solubility (DMF)	60 mg/mL	[1]
Solubility (DMSO)	53 mg/mL	[1]
Solubility (Ethanol)	0.8 mg/mL	[1]
Solubility (PBS, pH 7.2)	8 mg/mL	[1]

IV. Disposal Plan: Environmental Responsibility

Proper disposal of **(E)-5-(2-Bromovinyl)uracil** and its containers is crucial to prevent environmental contamination.

- **Waste Classification:** Treat all waste containing this compound as chemical waste.
- **Containment:** Collect waste in a designated, sealed, and properly labeled container.
- **Disposal Route:** Dispose of the contents and container in accordance with local, state, and federal regulations through an approved waste disposal plant.[5]
- **Environmental Precaution:** Do not allow the substance to enter sewers or surface and ground water.[3]

Visualized Workflow for Safe Handling

The following diagram outlines the standard operating procedure for handling **(E)-5-(2-Bromovinyl)uracil**, from initial preparation to final disposal, ensuring safety at every step.

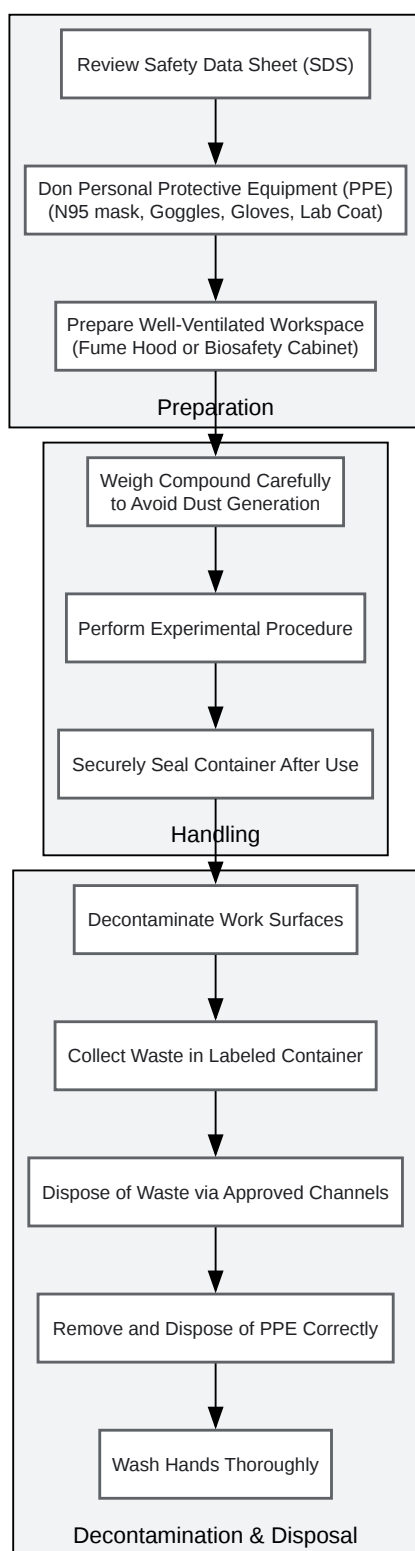


Figure 1: Standard Operating Procedure for Handling (E)-5-(2-Bromovinyl)uracil

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Caption: Workflow for handling **(E)-5-(2-Bromovinyl)uracil**.

This comprehensive guide is intended to foster a culture of safety and responsibility within the laboratory. By adhering to these protocols, researchers can confidently advance their work while prioritizing their well-being and environmental integrity.

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